

Application Notes & Protocols: Metabolic Flux Analysis Using L-Tyrosine-4-13C

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Compound of Interest

Compound Name: L-Tyrosine-4-13C

Cat. No.: B3066422

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metabolic Flux Analysis (MFA) is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a biological system.[1][2] By introducing stable isotope-labeled substrates, such as **L-Tyrosine-4-13C**, researchers can trace the path of atoms through metabolic networks. This provides a detailed snapshot of cellular physiology, which is invaluable for understanding disease states, identifying drug targets, and optimizing bioprocesses.[1][3] L-Tyrosine, a non-essential amino acid, is a precursor to several critical biomolecules, including neurotransmitters (dopamine, norepinephrine), hormones (thyroid hormones), and melanin.[4][5][6] Its metabolism is often implicated in neurological disorders, cancer, and other diseases, making it a key target for metabolic studies.[4][7]

L-Tyrosine-4-13C is a stable isotope-labeled version of L-Tyrosine where the fourth carbon atom of the phenyl ring is replaced with a ¹³C isotope.[8] This specific labeling allows for precise tracking of the tyrosine molecule and its metabolic derivatives through various biochemical pathways.

Core Applications

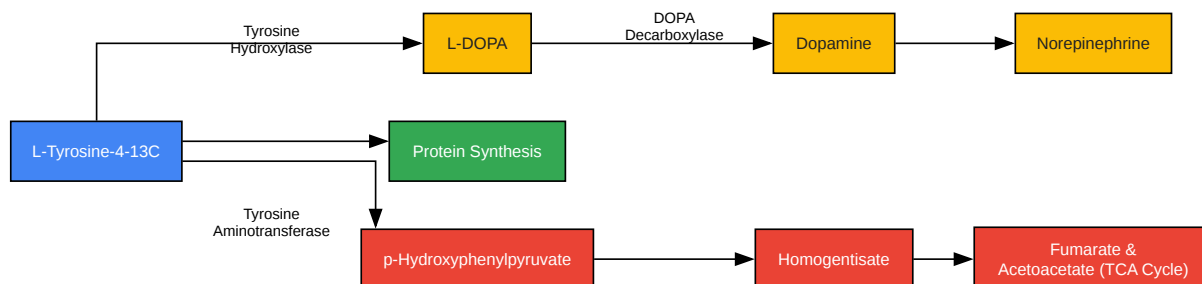
- **Neuroscience and Drug Development:** Elucidating the biosynthesis pathways of catecholamine neurotransmitters like dopamine and norepinephrine.[4][5] This is critical for developing therapies for neurodegenerative diseases such as Parkinson's disease.[7]

- Cancer Research: Investigating the altered tyrosine metabolism in cancer cells, which can be crucial for cell signaling and proliferation.[4]
- Metabolic Engineering: Optimizing the production of valuable tyrosine-derived compounds in microbial fermentation systems.[3][9]
- Endocrinology: Studying the synthesis of thyroid hormones and understanding metabolic disorders related to the thyroid gland.[6]

Signaling and Metabolic Pathways

L-Tyrosine is a central hub for several metabolic pathways. The ^{13}C label from **L-Tyrosine-4- ^{13}C** can be traced through these key transformations:

- Catecholamine Biosynthesis: Tyrosine is converted to L-DOPA by tyrosine hydroxylase, which is then decarboxylated to form dopamine. Further enzymatic steps can produce norepinephrine and epinephrine.[4]
- Melanin Synthesis: Tyrosinase converts tyrosine to dopaquinone, a precursor for melanin production.
- Fumarate and Acetoacetate Production: Tyrosine can be catabolized through a series of enzymatic reactions to produce fumarate (a TCA cycle intermediate) and acetoacetate (a ketone body).
- Protein Synthesis: Like all amino acids, tyrosine is incorporated into proteins.



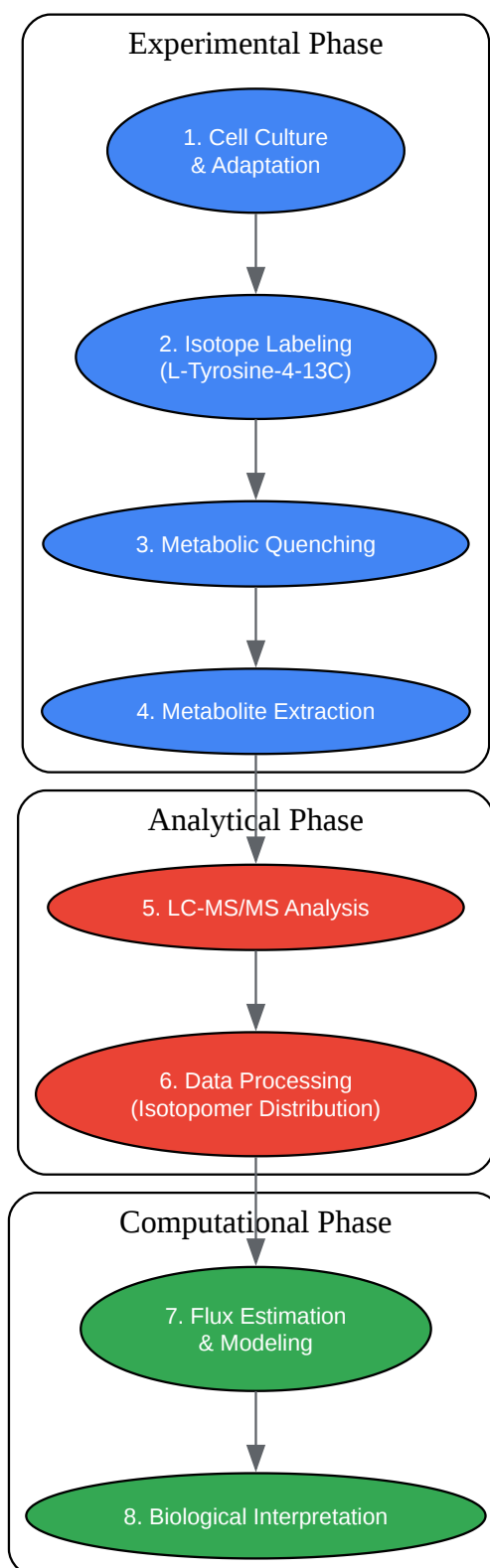
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Caption: Key metabolic pathways originating from L-Tyrosine.

Experimental Workflow for ^{13}C -MFA

A typical ^{13}C -MFA experiment involves several key steps, from cell culture to data analysis.^[10]

The overall process requires careful planning and execution to ensure accurate and reproducible results.^{[11][12]}



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References

- 1. ^{13}C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Overview of ^{13}C Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 3. Perspectives of biotechnological production of L-tyrosine and its applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Overview of Tyrosine Metabolism - Creative Proteomics [creative-proteomics.com]
- 5. benchchem.com [benchchem.com]
- 6. L-Tyrosine | $\text{C}_9\text{H}_{11}\text{NO}_3$ | CID 6057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Different applications of L - tyrosine. [plantextractwholesale.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Expanding the application of tyrosine: engineering microbes for the production of tyrosine and its derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Publishing ^{13}C metabolic flux analysis studies: A review and future perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 11. High-resolution ^{13}C metabolic flux analysis | Springer Nature Experiments [experiments.springernature.com]
- 12. Frontiers | Robustifying Experimental Tracer Design for ^{13}C -Metabolic Flux Analysis [frontiersin.org]
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